

Application Notes and Protocols for Foliar Spray of Amidosulfuron in Cereals

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Compound of Interest

Compound Name: Amidosulfuron

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Introduction

Amidosulfuron is a selective, post-emergence sulfonylurea herbicide utilized for the control of a wide spectrum of broadleaf weeds in various cereal crops.[1][2] Its mode of action involves the inhibition of the enzyme acetolactate synthase (ALS), which is crucial for the synthesis of branched-chain amino acids in susceptible plants. This inhibition leads to the cessation of cell division and subsequent death of the targeted weeds.[2] These application notes provide detailed protocols and technical information for the effective foliar application of **Amidosulfuron** in a research and development setting.

Quantitative Data Summary

The following tables summarize key quantitative data for the application of **Amidosulfuron** in cereals, compiled from various studies and product labels.

Table 1: Recommended Application Rates and Timings for **Amidosulfuron** (75% w/w Water-Dispersible Granule Formulation)

Crop	Target Weeds	Application Rate (g product/ha)	Crop Growth Stage (Zadoks Scale)
Wheat (Winter & Spring), Barley (Winter & Spring), Oats, Rye, Triticale, Durum Wheat	Cleavers (Galium aparine), and other annual broad-leaved weeds	30 - 40	From the two-leaf stage (GS12) up to and including first awns visible (GS49)

Table 2: Efficacy of **Amidosulfuron** in Combination with Iodosulfuron-methyl-sodium on Broadleaf Weeds in Soft Wheat

Treatment (g a.i./ha)	Weed Density Reduction (%)	Weed Dry Biomass Reduction (%)	Soft Wheat Grain Yield (tons/ha)
Amidosulfuron (7.5) + Iodosulfuron (1.88)	60.7 ± 10.2	70.2 ± 3.3	Not specified
Amidosulfuron (15) + Iodosulfuron (3.75)	95.7 ± 1.3	98.5 ± 0.5	3.65 ± 0.1
Amidosulfuron (22.5) + Iodosulfuron (5.63)	98.5 ± 0.5	98.8 ± 0.3	3.46 ± 0.3
Untreated Control	0	0	2.1 ± 0.2

Table 3: General Recommendations for Spray Application Parameters in Cereals

Parameter	Recommendation
Spray Volume	100 - 200 L/ha
Nozzle Type	Flat-fan
Pressure	220 kPa (as per one study)

Experimental Protocols

The following protocols provide a detailed methodology for conducting a field trial to evaluate the efficacy of a foliar-applied **Amidosulfuron** formulation.

Objective

To determine the dose-response relationship of a new **Amidosulfuron** formulation on the control of key broadleaf weeds in spring barley and to assess its crop safety.

Experimental Design

- Trial Layout: Randomized Complete Block Design (RCBD)
- Replicates: 4
- Plot Size: 2 m x 10 m
- Treatments:
 - T1: Untreated Control
 - T2: **Amidosulfuron** Formulation A - 20 g/ha
 - T3: **Amidosulfuron** Formulation A - 30 g/ha
 - T4: **Amidosulfuron** Formulation A - 40 g/ha
 - T5: Commercial Standard (**Amidosulfuron** 75% WDG) - 30 g/ha
 - T6: Weed-free Control (manual weeding)

Materials and Equipment

- Spring barley seed (e.g., variety 'Planet')
- **Amidosulfuron** formulations (experimental and standard)
- Adjuvant (e.g., non-ionic surfactant at 0.1% v/v)
- CO₂-pressurized backpack sprayer with a boom and flat-fan nozzles

- Personal Protective Equipment (PPE)
- Quadrats (e.g., 0.25 m²) for weed assessment
- Harvesting equipment for small plots
- Grain moisture meter and weighing scale

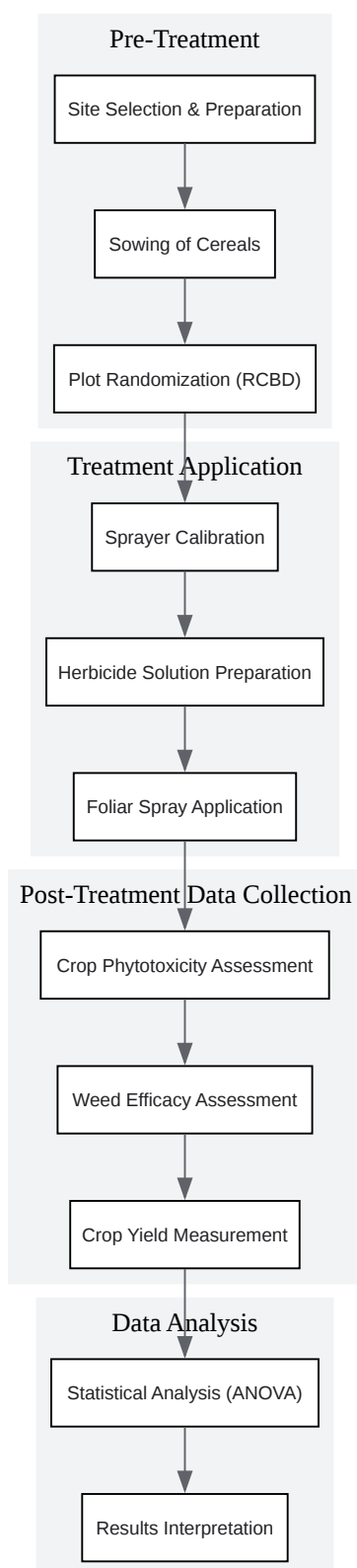
Methodology

- Site Selection and Preparation: Select a field with a known history of uniform broadleaf weed infestation. Prepare the seedbed according to standard agricultural practices for the region.
- Sowing: Sow the spring barley at a consistent seed rate and depth across all plots.
- Treatment Application:
 - Calibrate the sprayer to deliver a consistent spray volume (e.g., 200 L/ha) at a constant pressure.
 - Apply the herbicide treatments when the barley is at the 2-4 leaf stage (Zadoks scale 12-14) and the target weeds are at the 2-6 leaf stage.
 - Prepare the spray solutions for each treatment, including the recommended adjuvant.
 - Spray each plot uniformly, avoiding drift to adjacent plots.
- Data Collection:
 - Weed Control Efficacy: At 14, 28, and 56 days after treatment (DAT), count the number of individual weed species and total weeds within two randomly placed quadrats per plot. Collect the above-ground biomass of weeds from these quadrats, dry to a constant weight, and record the dry weight.
 - Crop Phytotoxicity: Visually assess crop injury at 7, 14, and 28 DAT using a 0-100% scale (0 = no injury, 100 = crop death).

- Crop Yield: At maturity, harvest the grain from a central area of each plot. Determine the grain yield and adjust for moisture content.
- Statistical Analysis: Analyze the data using Analysis of Variance (ANOVA) appropriate for an RCBD. Use a suitable post-hoc test (e.g., Tukey's HSD) to compare treatment means.

Visualizations

Experimental Workflow



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Caption: Experimental workflow for an **Amidosulfuron** efficacy trial.

Decision Pathway for Optimal Amidosulfuron Application



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